

HPLC method for quantification of Vitamin B-12 c-lactam

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Compound of Interest

Compound Name: Vitamin B-12 C-Lactam (Technical Grade)

Cat. No.: B13422436

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An Application Note and Protocol for the Quantification of Vitamin B12 c-lactam using a Validated Reversed-Phase HPLC Method

Introduction

Vitamin B12, or cyanocobalamin, is a water-soluble vitamin essential for numerous physiological processes, including DNA synthesis, red blood cell formation, and neurological function[1]. Due to its complex structure, which is centered on a cobalt-containing corrin ring, Vitamin B12 is susceptible to degradation under various conditions such as exposure to light, heat, and certain pH levels[2]. One of the significant degradation products is the Vitamin B12 c-lactam, a cyclized, inactive form of the vitamin. The formation of this c-lactam derivative represents a loss of potency and is a critical quality attribute to monitor in pharmaceutical formulations and stability studies. Furthermore, some studies suggest that derivatives like the c-lactam can act as antagonists to Vitamin B12 in biological systems, making their quantification crucial for safety and efficacy assessments[3][4].

This application note details a robust, specific, and validated reversed-phase high-performance liquid chromatography (RP-HPLC) method for the accurate quantification of Vitamin B12 c-

lactam. The method is designed for researchers, quality control analysts, and drug development professionals who require a reliable tool to monitor the stability and purity of Vitamin B12 products.

Principle of the Method

The quantification of Vitamin B12 c-lactam is achieved using a reversed-phase HPLC method with UV-Vis detection. The separation relies on the differential partitioning of the analyte and related compounds between a non-polar stationary phase (C18) and a polar mobile phase. Vitamin B12 and its c-lactam derivative are structurally similar, but the formation of the lactam ring introduces a change in polarity, allowing for their chromatographic separation.

A gradient elution using an acidified aqueous mobile phase and an organic modifier (methanol) ensures efficient separation and sharp peak shapes. The selection of a C18 column provides the necessary hydrophobic interactions with the large corrin ring structure common to both cyanocobalamin and its c-lactam analogue[5][6]. Detection is performed at 361 nm, a characteristic maximum absorbance wavelength for cobalamins, which allows for sensitive detection of both the parent compound and its c-lactam derivative[7][8]. All procedures involving Vitamin B12 standards and samples must be performed under subdued lighting conditions using amber glassware to prevent photolytic degradation[6][9].

Materials and Methods

Reagents and Chemicals

- Vitamin B12 c-lactam reference standard (>95% purity)
- Cyanocobalamin reference standard (USP or equivalent)
- Methanol (HPLC Grade)
- Formic Acid (LC-MS Grade)
- Deionized Water (18.2 MΩ·cm)
- 0.45 µm Syringe Filters (Nylon or PVDF)

Equipment

- HPLC system equipped with:
 - Quaternary or Binary Gradient Pump
 - Autosampler with temperature control
 - Column Thermostat
 - UV-Vis or Photodiode Array (PDA) Detector
- Analytical Balance (0.01 mg readability)
- pH Meter
- Volumetric flasks and pipettes (Class A)
- Amber HPLC vials
- Ultrasonic bath

Chromatographic Conditions

Parameter	Condition
Column	Zorbax Eclipse XDB-C18, 4.6 x 150 mm, 5 µm (or equivalent)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Methanol
Gradient Program	0-5 min (15% B), 5-20 min (15-50% B), 20-22 min (50-15% B), 22-28 min (15% B)
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection	UV at 361 nm
Injection Volume	20 µL
Run Time	28 minutes

Experimental Protocols

Protocol 1: Preparation of Standard Solutions

Note: Perform all steps under subdued light and use amber volumetric flasks to prevent photodegradation.

- Stock Standard Preparation (100 µg/mL):
 - Accurately weigh approximately 10 mg of Vitamin B12 c-lactam reference standard into a 100 mL amber volumetric flask.
 - Add approximately 70 mL of Mobile Phase A and sonicate for 5 minutes to dissolve.
 - Allow the solution to return to room temperature and dilute to volume with Mobile Phase A. Mix thoroughly. This is the Stock Standard Solution.
- Working Standard and Calibration Curve Preparation:
 - Prepare a series of calibration standards by serially diluting the Stock Standard Solution with Mobile Phase A to achieve concentrations ranging from 0.5 µg/mL to 20 µg/mL.
 - A typical calibration series would include concentrations of 0.5, 1.0, 2.5, 5.0, 10.0, and 20.0 µg/mL.
 - Transfer an aliquot of each standard solution into an amber HPLC vial for analysis.

Protocol 2: Preparation of Sample Solutions (Example: Liquid Formulation)

Note: The following is a general procedure and may need to be adapted based on the specific sample matrix.

- Sample Dilution:
 - Accurately pipette a volume of the liquid Vitamin B12 formulation, expected to contain approximately 1 mg of Vitamin B12, into a 100 mL amber volumetric flask.

- Dilute to volume with Mobile Phase A and mix thoroughly.
- Filtration:
 - Withdraw approximately 2 mL of the diluted sample solution using a syringe.
 - Attach a 0.45 µm syringe filter and filter the solution directly into an amber HPLC vial. Discard the first 0.5 mL of the filtrate.

Protocol 3: HPLC System Operation and Analysis

- System Equilibration: Purge the HPLC system and equilibrate the column with the initial mobile phase conditions (15% B) for at least 30 minutes or until a stable baseline is achieved.
- Sequence Setup: Program the autosampler sequence to include a blank injection (Mobile Phase A), the calibration standards (from lowest to highest concentration), sample preparations, and a quality control (QC) standard.
- Data Acquisition: Begin the sequence run and collect the chromatograms.

Data Analysis and Quantification

- Peak Identification: Identify the Vitamin B12 c-lactam peak in the chromatograms based on its retention time, which should be consistent with that of the reference standard. The c-lactam is expected to elute slightly earlier than cyanocobalamin due to a minor increase in polarity.
- Calibration Curve: Plot the peak area of the Vitamin B12 c-lactam standard against its corresponding concentration (µg/mL). Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (R^2). An R^2 value > 0.998 is typically required.
- Quantification: Calculate the concentration of Vitamin B12 c-lactam in the sample preparation using the linear regression equation derived from the calibration curve.

$$\text{Concentration (}\mu\text{g/mL)} = (\text{Peak Area of Sample} - \text{y-intercept}) / \text{slope}$$

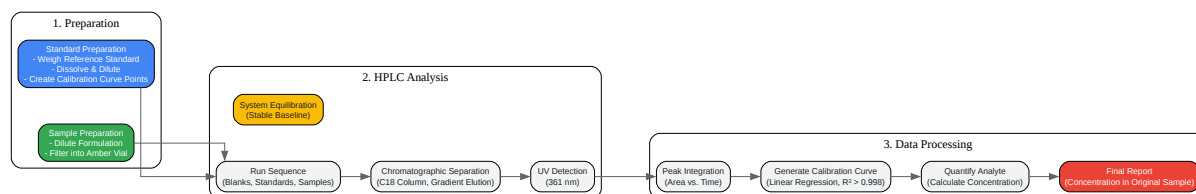
- Final Concentration: Adjust the calculated concentration for any dilution factors used during sample preparation to determine the final amount of Vitamin B12 c-lactam in the original sample.

Method Validation

This HPLC method was validated according to the International Council for Harmonisation (ICH) Q2(R2) guidelines to ensure its suitability for its intended purpose[10][11][12]. The validation parameters and typical acceptance criteria are summarized below.

Validation Parameter	Acceptance Criteria
Specificity	The analyte peak is resolved from cyanocobalamin and other potential impurities with a resolution > 2.0. Peak purity index > 0.999.
Linearity (R^2)	Correlation coefficient (R^2) $\geq$ 0.998 over the specified range.
Range	0.5 - 20 $\mu\text{g/mL}$.
Accuracy (% Recovery)	98.0% - 102.0% recovery for spiked samples at three concentration levels.
Precision (% RSD)	Repeatability (Intra-day): $\leq$ 2.0% Intermediate Precision (Inter-day): $\leq$ 2.0%
Limit of Detection (LOD)	Signal-to-Noise ratio $\geq$ 3:1 (e.g., $\sim$ 0.15 $\mu\text{g/mL}$).
Limit of Quantitation (LOQ)	Signal-to-Noise ratio $\geq$ 10:1 (e.g., $\sim$ 0.5 $\mu\text{g/mL}$).
Robustness	No significant impact on results with deliberate small changes in flow rate ($\pm$ 0.1 mL/min), column temperature ($\pm$ 2°C), and mobile phase pH ($\pm$ 0.2).

Workflow Visualization



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Caption: Workflow for the HPLC quantification of Vitamin B12 c-lactam.

Conclusion

The reversed-phase HPLC method described in this application note is demonstrated to be specific, linear, accurate, precise, and robust for the quantification of Vitamin B12 c-lactam. The protocol is straightforward and employs standard analytical instrumentation, making it readily adaptable for routine use in quality control laboratories. This method serves as a critical tool for assessing the stability of Vitamin B12 in pharmaceutical products, ensuring that they meet the required standards for potency and purity throughout their shelf life.

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